

An In-depth Technical Guide to Tetramethylammonium Triiodide

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Compound of Interest

Compound Name: *Tetramethylammonium triiodide*

CAS No.: 4337-68-2

Cat. No.: B1238965

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For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **tetramethylammonium triiodide**, a quaternary ammonium polyhalide compound. It is utilized in various applications, including as a reagent in organic synthesis.^[1]

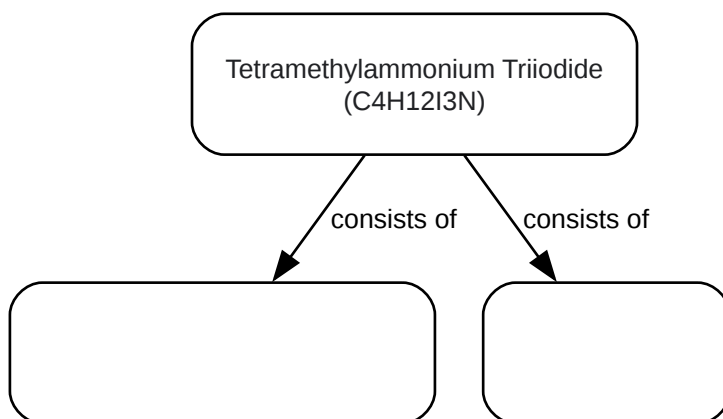
Core Molecular Data

The fundamental molecular properties of **tetramethylammonium triiodide** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Source
Molecular Formula	C ₄ H ₁₂ I ₃ N	[1] [2] [3] [4]
Molecular Weight	454.86 g/mol	[1] [3] [4]
IUPAC Name	tetramethylazanium;triiodide	[1] [3]
CAS Registry Number	4337-68-2	[1] [2] [3]

Structural Composition

Tetramethylammonium triiodide is an ionic compound. It is composed of a positively charged tetramethylammonium cation and a negatively charged triiodide anion.[\[2\]](#) The structural relationship is visualized below.



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Ionic components of **Tetramethylammonium Triiodide**.

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References

- 1. Tetramethylammonium Triiodide | Reagent for Research [\[benchchem.com\]](https://www.benchchem.com)

- [2. lookchem.com \[lookchem.com\]](#)
- [3. Tetramethylammonium triiodide | C4H12I3N | CID 6400179 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
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